Definitive Guide to Elemental Analysis & Characterization Standards for (Isothiocyanatomethyl)cyclobutane

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Compound of Interest	
Compound Name:	*(Isothiocyanatomethyl)cyclobutane*
CAS No.:	*1095592-84-9*
Cat. No.:	*B3364096*

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Executive Summary

(Isothiocyanatomethyl)cyclobutane (CAS: 60628-64-4), also known as cyclobutylmethyl isothiocyanate, is a critical building block in the synthesis of thiourea derivatives and heterocyclic drug scaffolds. Its cyclobutane ring offers unique conformational rigidity and metabolic stability compared to linear alkyl analogs. However, its validation presents distinct challenges due to the volatility and electrophilic reactivity inherent to liquid aliphatic isothiocyanates.

This guide establishes the Elemental Analysis (EA) standards for this compound, objectively comparing the reliability of classical Combustion Analysis (CHNS) against modern Quantitative NMR (qNMR) and High-Resolution Mass Spectrometry (HRMS). We provide experimental protocols to mitigate volatility-induced errors and define the acceptance criteria required for pharmaceutical-grade applications.

Chemical Identity & Theoretical Standards

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Before experimental validation, the theoretical elemental composition serves as the absolute reference. Deviations from these values indicate impurities (solvents, water) or degradation (hydrolysis).

Compound: **(Isothiocyanatomethyl)cyclobutane** Formula: C_6H_9NS Molecular Weight: 127.21 g/mol Physical State: Colorless to pale yellow liquid (Standard conditions)

Table 1: Theoretical Elemental Composition (Standard Reference)

Element	Symbol	Atomic Mass	Count	Mass Contribution	Theoretical % (w/w)	Tolerance Limit (±0.4%)
Carbon	C	12.011	6	72.066	56.65%	56.25 – 57.05%
Hydrogen	H	1.008	9	9.072	7.13%	6.73 – 7.53%
Nitrogen	N	14.007	1	14.007	11.01%	10.61 – 11.41%
Sulfur	S	32.060	1	32.060	25.20%	24.80 – 25.60%

> *Critical Insight: Unlike solid aromatic isothiocyanates (e.g., Phenyl Isothiocyanate),* ***(Isothiocyanatomethyl)cyclobutane*** *is an aliphatic liquid. Standard open-cup weighing for EA often leads to mass loss via evaporation, artificially lowering Carbon and Sulfur percentages while inflating Nitrogen ratios relative to the remaining mass.*

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Comparative Analysis: Performance of Characterization Alternatives

For high-value drug development, relying solely on classical CHNS analysis is often insufficient for volatile isothiocyanates. Below, we compare the product's characterization "performance" across three analytical methodologies.

Table 2: Methodological Comparison for Purity Validation

Feature	Method A: Classical CHNS (Combustion)	Method B: Quantitative NMR (qNMR)	Method C: GC-MS / HRMS
Primary Utility	Bulk purity confirmation (Total composition).	Absolute purity determination (Specific).	Identity confirmation & Impurity profiling.
Accuracy for Volatiles	Moderate/Low. High risk of evaporation error during weighing.	High. Closed system (NMR tube) prevents loss.	Moderate. Thermal degradation in GC inlet is a risk.
Specificity	Low. Cannot distinguish between isomer/product and precursors with similar formulas.	High. Distinguishes structure, solvent, and water.	High. Identifies specific molecular ions.
Sample Requirement	2–5 mg (Destructive).	5–20 mg (Non-destructive).	<1 mg (Destructive).
Verdict	Legacy Standard. Required for publication but prone to technical error for this compound.	Superior Alternative. Recommended for internal validation of potency.	Complementary. Essential for identifying hydrolysis byproducts.

Experimental Protocols (Self-Validating Systems)

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Protocol A: Volatility-Proof CHNS Analysis

To achieve the theoretical values listed in Table 1, the standard "weigh-and-burn" protocol must be modified.

- Encapsulation: Do not use standard tin boats. Use hermetically sealed tin capsules for liquids.
- Cold Handling: Pre-cool the sample to 4°C to reduce vapor pressure.
- Micro-Weighing:
  - Tare the empty capsule and lid.
  - Inject 2–3 mg of **(Isothiocyanatomethyl)cyclobutane** using a gas-tight microsyringe.
  - Immediately cold-weld/seal the capsule using a capsule press.
  - Re-weigh immediately. Drift Check: If the balance readout decreases over 30 seconds, the seal is imperfect (leakage). Discard and repeat.
- Combustion: Run with an added oxygen boost (flash combustion) to ensure complete oxidation of the sulfur moiety, which can otherwise form refractory char.

Protocol B: qNMR Validation (The "Gold Standard" Alternative)

Since EA does not detect water or non-combustible inorganic impurities, qNMR is the necessary cross-validation step.

- Internal Standard (IS): Select 1,3,5-Trimethoxybenzene or Dimethyl sulfone (non-volatile, non-reactive with isothiocyanates).
- Solvent: $CDCl_3$ (Anhydrous). Note: Avoid DMSO-d6 if possible, as it can accelerate nucleophilic attack if trace water is present.
- Acquisition:

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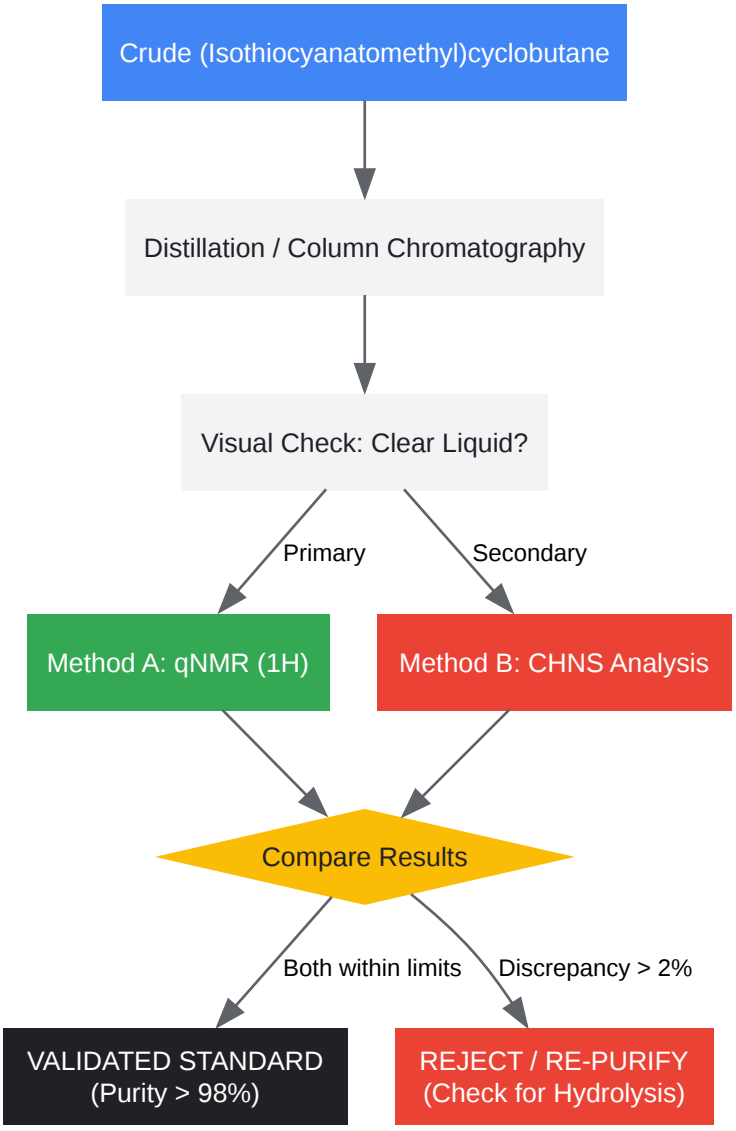
- Pulse delay (d1) ≥ 5 × T1 (typically 30–60s) for full relaxation.
- Calculate purity based on the integration ratio of the cyclobutane methine proton vs. the IS peak.

Visualization of Validation Logic

The following diagrams illustrate the decision-making process for validating this compound and the chemical risks that affect EA results.

Diagram 1: Purity Validation Workflow

This workflow ensures that "passing" EA results are not false positives masking degradation.



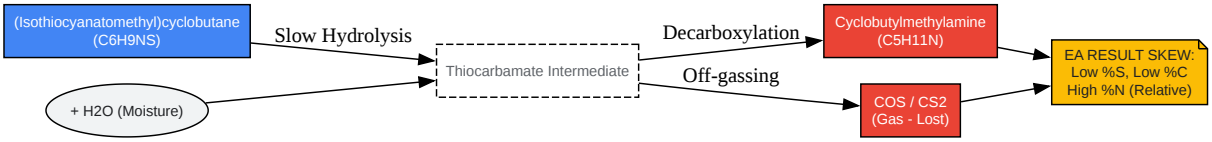
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Caption: Dual-method validation workflow prioritizing qNMR for structural integrity and CHNS for bulk composition.

Diagram 2: Impact of Hydrolysis on Elemental Analysis

Isothiocyanates are electrophiles.[1][2] Exposure to atmospheric moisture leads to hydrolysis, altering the %C/%N ratio.



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Caption: Hydrolysis degradation pathway showing the loss of Sulfur/Carbon gases, which skews EA results.

Data Interpretation & Troubleshooting

When reviewing EA reports for **(Isothiocyanatomethyl)cyclobutane**, use this troubleshooting matrix to interpret deviations.

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Observation	Likely Cause	Mechanistic Explanation	Corrective Action
Low %C, Low %S	Volatilization	Sample evaporated from the crucible before combustion temperature was reached.	Use sealed liquid capsules; increase sample size.
High %N	Hydrolysis	Conversion to amine (loss of C and S as COS/CS_2 gas increases relative N mass).	Dry sample over $MgSO_4$; store under Argon.
High %H	Solvent Trap	Residual solvent (e.g., Hexane, Ether) from purification.	Dry under high vacuum (<1 mbar) for 1 hour (monitor for product loss).
Low Total (<98%)	Inorganic Impurity	Silica gel or salts from chromatography.	Filter through a 0.2 µm PTFE membrane.

Conclusion

For **(Isothiocyanatomethyl)cyclobutane**, Elemental Analysis is a necessary but insufficient standard for purity. While the theoretical values (C: 56.65%, H: 7.13%, N: 11.01%, S: 25.20%) provide a baseline, the compound's volatility and susceptibility to hydrolysis require a "Self-Validating System" that combines sealed-capsule CHNS with qNMR. Researchers should prioritize qNMR for absolute purity assignment, using EA primarily to confirm the absence of inorganic contaminants.

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